

# An In-depth Technical Guide to Candicine Chloride: A Quaternary Ammonium Salt

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## Compound of Interest

Compound Name: *Candicine Chloride*

Cat. No.: *B12376368*

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## Abstract

**Candicine chloride**, a quaternary ammonium salt, is a naturally occurring alkaloid found in a variety of plant species, including cacti and barley.[1] Chemically designated as 2-(4-hydroxyphenyl)-N,N,N-trimethylethanaminium chloride, it is the N,N,N-trimethyl derivative of the biogenic amine tyramine.[1] This guide provides a comprehensive overview of the chemical properties, synthesis, pharmacology, and toxicology of **candicine chloride**, with a focus on its mechanism of action as a neuromuscular blocking agent. Detailed experimental protocols and quantitative data are presented to support further research and development.

## Physicochemical Properties

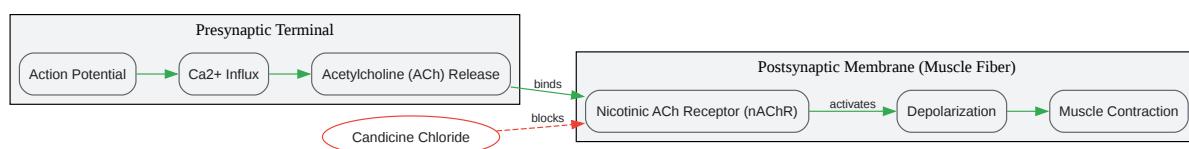
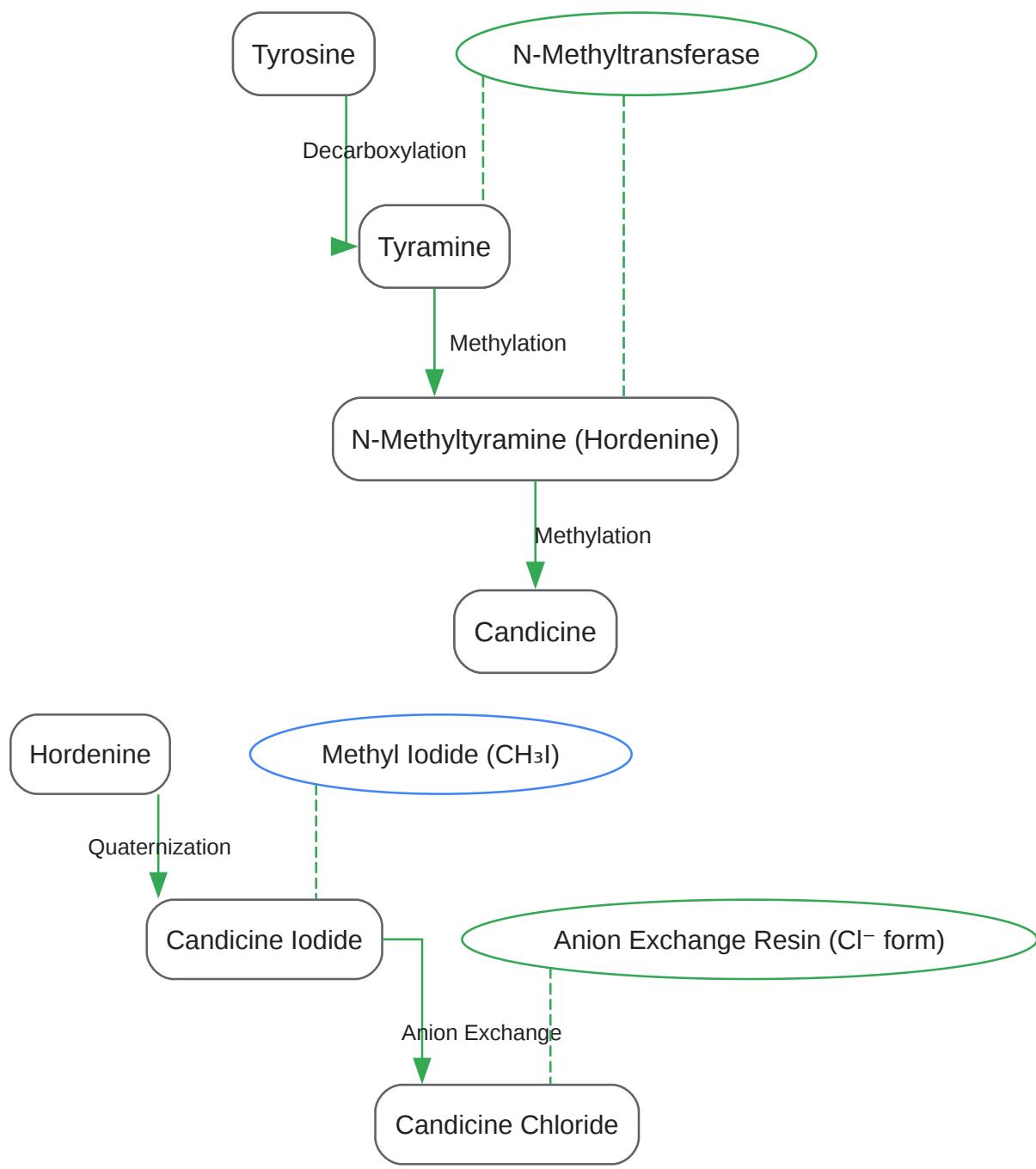
**Candicine chloride** is a colorless solid that is highly soluble in water.[1] Its chemical and physical properties are summarized in Table 1.

Property	Value	Source
IUPAC Name	2-(4-hydroxyphenyl)-N,N,N-trimethylethan-1-aminium chloride	
Synonyms	N,N,N-Trimethyltyramine chloride, Hordenine methochloride	<a href="#">[2]</a>
CAS Number	3761-58-8	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>18</sub> CINO	<a href="#">[3]</a>
Molecular Weight	215.72 g/mol	<a href="#">[3]</a>
Melting Point	285 °C (decomposition)	<a href="#">[1]</a>
Solubility	Highly soluble in water; Soluble in DMSO (50 mg/mL)	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis and Biosynthesis

### Biosynthesis

Candicine is biosynthesized in plants from the amino acid tyrosine. The biosynthetic pathway involves the decarboxylation of tyrosine to tyramine, followed by a stepwise N-methylation catalyzed by N-methyltransferase enzymes. Tyramine is first methylated to N-methyltyramine (hordenine), which is then further methylated to form the quaternary ammonium cation, candicine.



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## References

- 1. Candicine - Wikipedia [en.wikipedia.org]
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